

Technical Guide: Trimethyl Ethane-1,1,2-tricarboxylate

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Compound of Interest

Compound Name: *Trimethyl ethane-1,1,2-tricarboxylate*

Cat. No.: *B1296336*

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CAS Number: 40967-67-7

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Trimethyl ethane-1,1,2-tricarboxylate**, a versatile building block in organic synthesis. This document consolidates its chemical and physical properties, outlines a general synthetic approach, and presents available spectral data.

Chemical and Physical Properties

Trimethyl ethane-1,1,2-tricarboxylate, also known as 2-Methoxycarbonylsuccinic acid dimethyl ester, is a tricarboxylic acid ester with the molecular formula $C_8H_{12}O_6$ and a molecular weight of 204.18 g/mol .^[1]^[2]^[3] A summary of its key physical and chemical properties is presented in the table below.

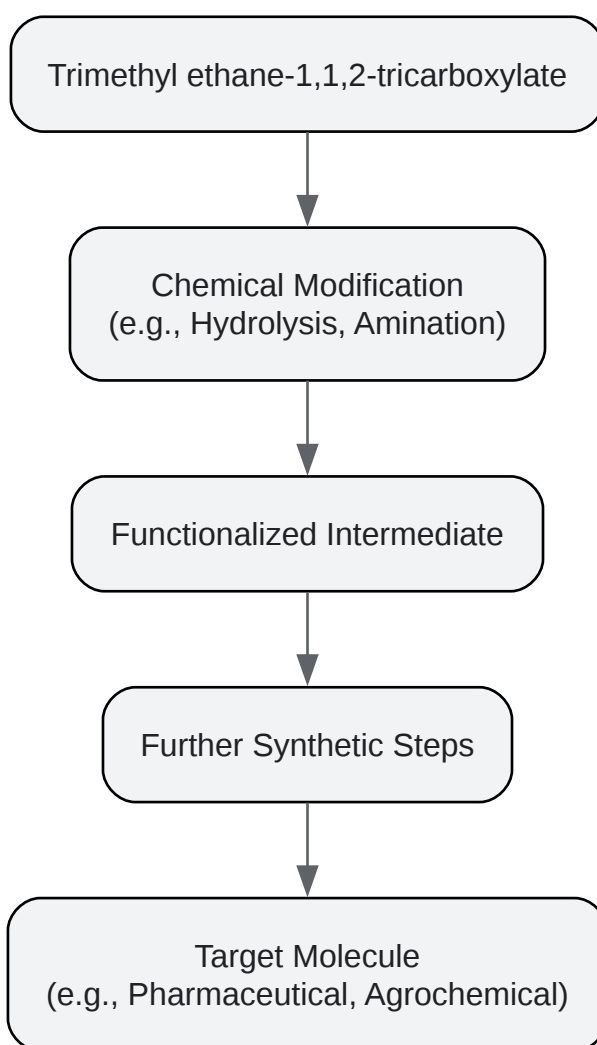
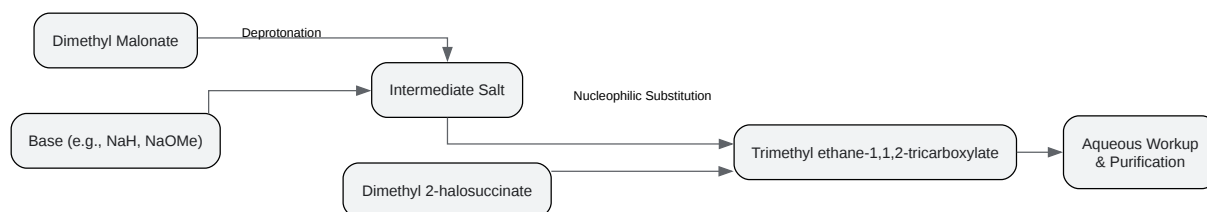
Property	Value	Reference
CAS Number	40967-67-7	[2][3][4]
Molecular Formula	C ₈ H ₁₂ O ₆	[1][2][3]
Molecular Weight	204.18 g/mol	[1][2][3]
IUPAC Name	Trimethyl ethane-1,1,2-tricarboxylate	[2]
Synonyms	2-Methoxycarbonylsuccinic acid dimethyl ester, 1,1,2-Ethanetricarboxylic acid, trimethyl ester	[4][5]
Appearance	Liquid	[5]
Purity	≥97% (typical)	[3]
Storage	Room temperature	[3]

Synthesis

A detailed experimental protocol for the synthesis of **Trimethyl ethane-1,1,2-tricarboxylate** is not readily available in the public domain. However, a general and plausible synthetic route can be inferred from standard organic chemistry principles and analogous reactions, such as the synthesis of its triethyl ester counterpart. The synthesis would likely involve the nucleophilic substitution of a halosuccinate with a malonic ester, followed by esterification if necessary.

A probable synthetic pathway is the reaction of dimethyl malonate with a dimethyl 2-halosuccinate (e.g., dimethyl 2-bromosuccinate or dimethyl 2-chlorosuccinate) in the presence of a suitable base.

Below is a conceptual workflow for the synthesis of **Trimethyl ethane-1,1,2-tricarboxylate**.



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